

Application Notes and Protocols: 2-Methyl-3-methoxybenzoyl Chloride in Organic Synthesis

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Compound of Interest

Compound Name: 2-Methyl-3-methoxybenzoyl
chloride

Cat. No.: B1590780

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These application notes provide a comprehensive overview of the use of **2-Methyl-3-methoxybenzoyl chloride** as a versatile reagent in organic synthesis. Detailed experimental protocols for its preparation and key applications are provided, with a focus on its role as a crucial intermediate in the production of agrochemicals and its potential in the synthesis of novel bioactive molecules.

Overview of 2-Methyl-3-methoxybenzoyl Chloride

2-Methyl-3-methoxybenzoyl chloride (CAS No. 24487-91-0), also known as 3-methoxy-2-methylbenzoyl chloride, is a valuable acylating agent in organic synthesis.^{[1][2]} Its chemical structure, featuring a benzoyl chloride moiety substituted with a methyl and a methoxy group, imparts specific reactivity and steric properties that are leveraged in the synthesis of complex molecules. The primary application of this compound is as a key intermediate in the industrial synthesis of Methoxyfenozide, a widely used insecticide.^{[1][2][3][4][5]} Beyond agrochemicals, its reactivity makes it a useful building block for the preparation of various pharmaceutical intermediates and other fine chemicals.^[6]

The core reactivity of **2-Methyl-3-methoxybenzoyl chloride** lies in nucleophilic acyl substitution reactions. The highly electrophilic carbonyl carbon readily reacts with nucleophiles such as amines, alcohols, and hydrazines to form the corresponding amides, esters, and hydrazides.^[1]

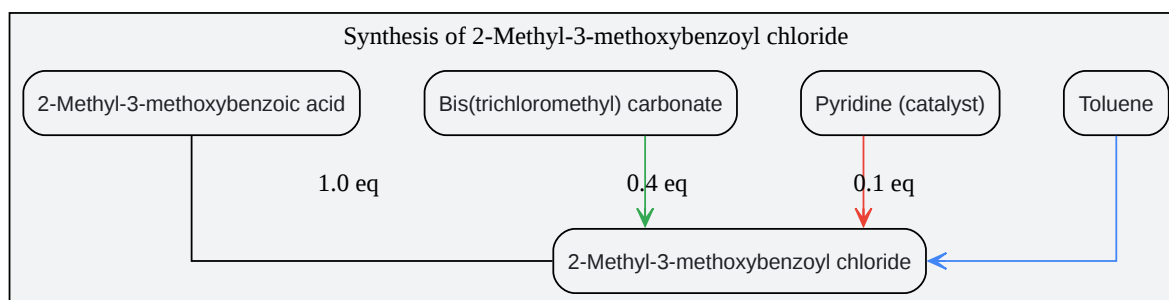
Preparation of 2-Methyl-3-methoxybenzoyl Chloride

The most common laboratory and industrial synthesis of **2-Methyl-3-methoxybenzoyl chloride** involves the chlorination of 2-Methyl-3-methoxybenzoic acid. Several chlorinating agents can be employed, with thionyl chloride and bis(trichloromethyl) carbonate being prominent examples.

Synthesis via Chlorination with Bis(trichloromethyl) carbonate (Triphosgene)

This method offers a milder alternative to traditional chlorinating agents and often results in high yields and purity.

Reaction Scheme:



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Caption: Synthesis of **2-Methyl-3-methoxybenzoyl chloride**.

Experimental Protocol:

A detailed protocol derived from patent literature is provided below.

| Parameter | Value | Reference |
|--------------------------------|------------------------------------|--------------|
| Reactants | | |
| 3-Methoxy-2-methylbenzoic acid | 16.6 g (0.1 mol) | CN102584573A |
| Bis(trichloromethyl) carbonate | 12.0 g (0.04 mol) | CN102584573A |
| Pyridine (catalyst) | 0.8 g (0.01 mol) | CN102584573A |
| Toluene (solvent) | 100 mL | CN102584573A |
| Reaction Conditions | | |
| Temperature | 100-110 °C | CN102584573A |
| Reaction Time | Not specified, monitor by TLC/GC | CN102584573A |
| Product | | |
| Product Name | 3-Methoxy-2-methylbenzoyl chloride | CN102584573A |
| Yield | 16.8 g (91%) | CN102584573A |
| Purity (GC) | 99% | CN102584573A |
| Boiling Point | 255-257 °C | CN102584573A |

Methodology:

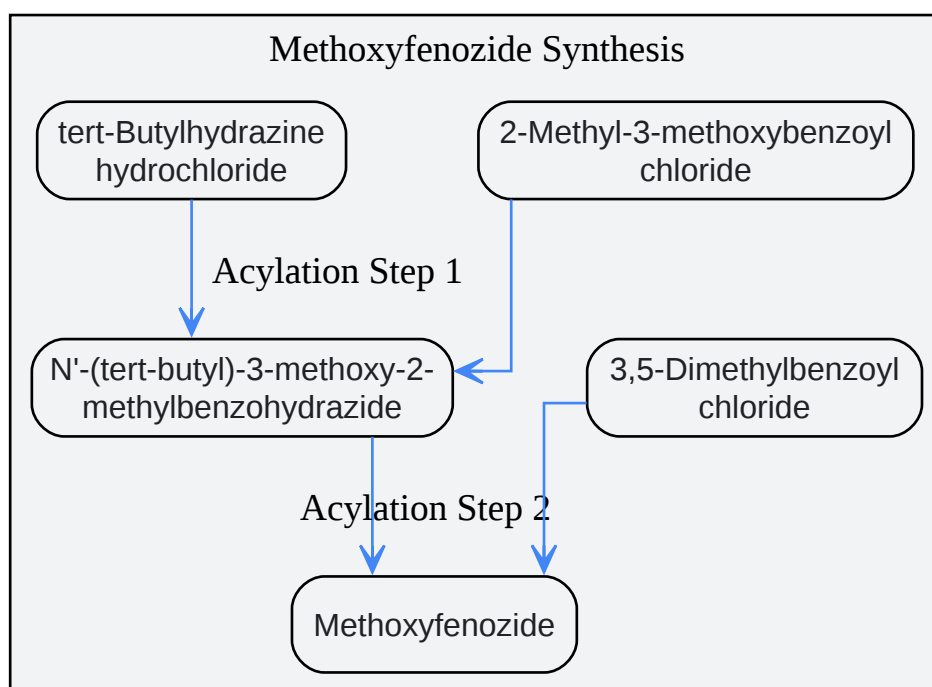
- To a solution of 3-methoxy-2-methylbenzoic acid (16.6 g, 0.1 mol) and pyridine (0.8 g, 0.01 mol) in toluene (100 mL), a solution of bis(trichloromethyl) carbonate (12.0 g, 0.04 mol) in toluene is added dropwise at a temperature maintained below 20 °C.
- After the addition is complete, the reaction mixture is heated to 100-110 °C and maintained for a period sufficient to complete the reaction (monitoring by TLC or GC is recommended).
- Upon completion, the reaction mixture is cooled, and the solvent is removed under reduced pressure.

- The crude product is then purified by vacuum distillation to afford 3-methoxy-2-methylbenzoyl chloride as a colorless to pale yellow liquid.

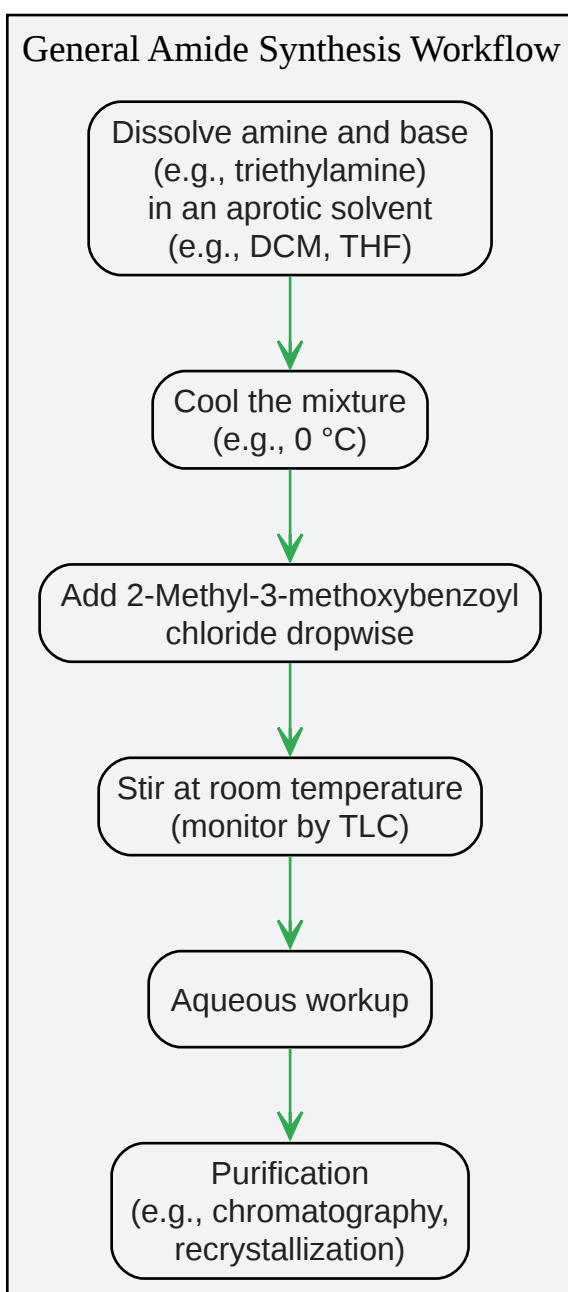
Application in the Synthesis of Methoxyfenozide

The primary industrial application of **2-Methyl-3-methoxybenzoyl chloride** is in the synthesis of the insecticide Methoxyfenozide. This synthesis involves a two-step process starting from the acylation of tert-butylhydrazine hydrochloride.

Overall Synthetic Pathway:



General Amide Synthesis Workflow



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